

Synthesis of 5-Methyl-5-phenylhydantoin: An Application Note and Protocol

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Compound of Interest

Compound Name: **5-Methyl-5-phenylhydantoin**

Cat. No.: **B155086**

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This document provides detailed protocols and application notes for the synthesis of **5-Methyl-5-phenylhydantoin**, a valuable scaffold in medicinal chemistry. The primary method described is the Bucherer-Bergs reaction, a robust and efficient one-pot synthesis.

Introduction

5-Methyl-5-phenylhydantoin is a heterocyclic compound belonging to the hydantoin class. Hydantoin derivatives are of significant interest in drug discovery and development due to their diverse pharmacological activities, including anticonvulsant, antiarrhythmic, and antitumor properties. The structural motif of **5-Methyl-5-phenylhydantoin** makes it an important building block for the synthesis of more complex pharmaceutical agents. This document outlines a reliable synthesis protocol, summarizes key quantitative data, and provides visual representations of the synthesis workflow.

Data Presentation

Physicochemical Properties

Property	Value	Source
IUPAC Name	5-methyl-5-phenylimidazolidine-2,4-dione	[1]
CAS Number	6843-49-8	[2]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	[2]
Molecular Weight	190.20 g/mol	[2]
Melting Point	199-201 °C	[2]
Appearance	White crystalline powder	

Spectroscopic Data

Technique	Data	Source
¹ H NMR	Data unavailable in search results.	
¹³ C NMR	Data unavailable in search results.	
IR (KBr)	Major peaks expected around 3200 cm ⁻¹ (N-H stretch), 1770 and 1710 cm ⁻¹ (C=O stretch)	[1]
Mass Spec (GC-MS)	m/z top peaks at 104, 175, 119	[1]

Experimental Protocols

The synthesis of **5-Methyl-5-phenylhydantoin** is most commonly achieved through the Bucherer-Bergs reaction. This multicomponent reaction involves the treatment of a ketone (acetophenone) with an alkali metal cyanide and ammonium carbonate.

Protocol 1: Bucherer-Bergs Synthesis of 5-Methyl-5-phenylhydantoin

This protocol is adapted from a reliable method for a structurally similar compound, 5-methyl-5-benzylhydantoin, and is expected to yield the target compound with high purity.[\[3\]](#)

Materials:

- Acetophenone (C_8H_8O)
- Sodium Cyanide (NaCN)
- Ammonium Carbonate ($(NH_4)_2CO_3$)
- Ethanol (C_2H_5OH)
- Water (H_2O)
- Concentrated Hydrochloric Acid (HCl)
- Dichloromethane (CH_2Cl_2)
- Saturated Sodium Bicarbonate Solution ($NaHCO_3$)
- Anhydrous Magnesium Sulfate ($MgSO_4$)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Büchner funnel and flask
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a 250 mL round-bottom flask equipped with a reflux condenser and a magnetic stir bar, combine acetophenone (0.1 mol, 12.02 g), sodium cyanide (0.15 mol, 7.35 g), and ammonium carbonate (0.3 mol, 28.8 g).
- Solvent Addition: Add a mixture of 60 mL of ethanol and 60 mL of water to the flask.
- Reaction: Heat the mixture to 60-70°C with continuous stirring. The reaction is typically complete within 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Carefully acidify the mixture to pH 6-7 with concentrated hydrochloric acid in a fume hood. This step should be performed with caution as it may generate hydrogen cyanide gas.
 - A precipitate of **5-Methyl-5-phenylhydantoin** will form.
- Isolation and Purification:
 - Collect the crude product by vacuum filtration using a Büchner funnel.
 - Wash the solid with cold water.
 - Recrystallize the crude product from a mixture of ethanol and water to obtain pure **5-Methyl-5-phenylhydantoin**.
 - Dry the purified crystals under vacuum.

Expected Yield: A yield of approximately 70-80% can be expected based on the synthesis of analogous compounds.

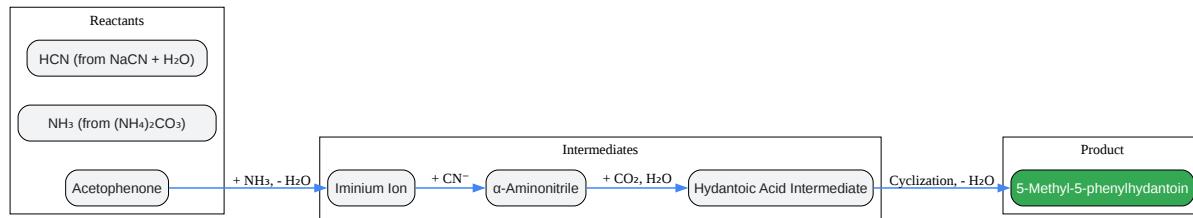
Safety Precautions

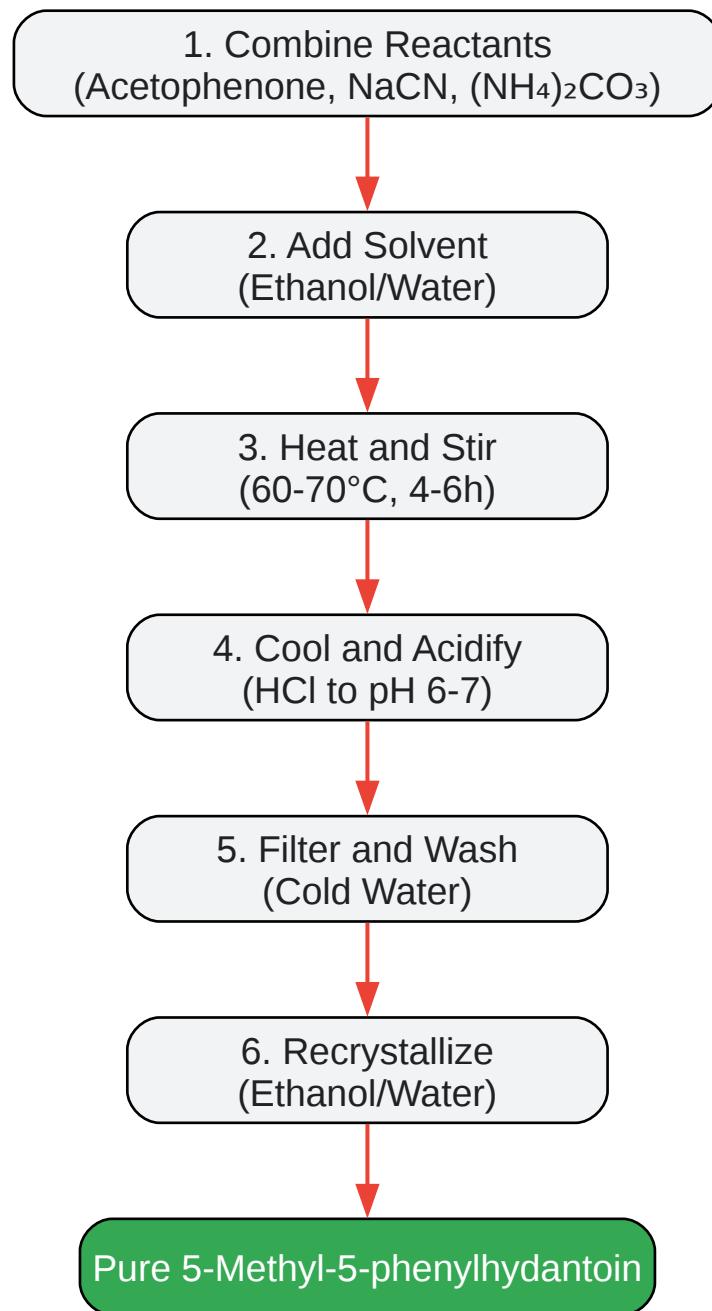
- This procedure must be carried out in a well-ventilated fume hood.

- Sodium cyanide is highly toxic. Handle with extreme care and wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.
- Acidification of the reaction mixture will produce toxic hydrogen cyanide gas. Ensure the fume hood has adequate airflow.
- In case of contact with cyanide, seek immediate medical attention.

Visualizations

Bucherer-Bergs Reaction Mechanism



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References

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- To cite this document: BenchChem. [Synthesis of 5-Methyl-5-phenylhydantoin: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155086#synthesis-protocols-for-5-methyl-5-phenylhydantoin]

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